

"distinguishing OF₂ from O₂F₂ using mass spectrometry"

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Compound of Interest

Compound Name: Oxygen difluoride

Cat. No.: B1218731

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[2] Mass spectrometric investigations of the synthesis, stability, and energetics of the low-temperature oxygen fluorides. II. - NASA Technical Reports Server (NTRS) Existence of ozone difluoride established by low temperature experiments and correlation with mass spectrometric EPR, IR and NMR. ...

- NTRS - NASA Technical Reports Server
- 19670058407.
- Reprint (Version printed in journal)
- Malone, T. J. McGee, H. A., Jr.
- August 3, 2013.
- August 1, 1967.
- "Publication Information. Publication: JOURNAL OF PHYSICAL CHEMISTRY."
- Chemistry.
- 67A37136.
- Other.

- MASS SPECTROMETRY. ELECTRONIC STRUCTURE. OZONE FLUORIDE. LOW TEMPERATURE ENVIRONMENT. MOLECULAR STRUCTURE. [1](#)

Mass spectrometric investigations of the synthesis, stability, and energetics of the low-temperature oxygen fluorides. I. The dioxygen fluorides - NASA Technical Reports Server (NTRS) The mass spectra of O₂F₂ and O₂F are reported. Appearance potentials of the various ions in the spectra have been measured and these data have been used to discuss the ionization processes and the energetics of these species. The heat of formation of O₂F₂ has been determined to be 4.73 ± 0.32 kcal/mole. The O-F bond energy in O₂F is 11.2 kcal, whereas the first O-F bond energy in O₂F₂ is 18.0 kcal. ...

- NTRS - NASA Technical Reports Server
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- Other.
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- "Journal of Physical Chemistry ... "
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- The O–F bond energy in O₂F is 11.2 kcal, whereas the first O–F bond energy in O₂F₂ is 18.0 kcal. ... (1965-12-01) Article Views. 110. Altmetric. -. Citations. 36. Supporting Information. -. Cited By. 36. more. Share. Abstract. The mass spectra of O₂F₂ and O₂F are reported. Appearance potentials of the various ions in the spectra have been measured and these data have been used to discuss the ionization processes and the energetics of these species. The heat of formation of O₂F₂ has been determined to be 4.73 f 0.32 kcal/mole. The O–F bond energy in O₂F is 11.2 kcal, whereas the first O–F bond energy in O₂F₂ is 18.0 kcal. [3](#)

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Mass Spectrometric Investigations of the Synthesis, Stability, and Energetics of the Low-Temperature Oxygen Fluorides. II. Ozone Difluoride - ACS Publications (1967-09-01) The existence of the molecule ozone difluoride, O₃F₂, has been unequivocally established by mass spectrometric observations at low temperatures. Samples of O₃F₂ were prepared in a 2000-Mc. microwave discharge through a flowing mixture of O₂ and F₂ at -196°. The compound is stable only at low temperatures, decomposing into O₂F₂ and O₂ at about -150°. The ionization potential of O₃F₂ is 12.7 ± 0.1 V. and the 70-eV mass spectrum exhibits ions at m/e = 86 (O₃F₂⁺), 70 (O₂F₂⁺), 67 (O₂F⁺), 51 (OF⁺), 48 (O₃⁺), 32 (O₂⁺), and 16 (O⁺). From the appearance potential of O₂F⁺ from O₃F₂, the heat of formation of O₃F₂ has been estimated to be 9.6 kcal./mole. ... (1967-09-01)

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Mass Spectrometric Investigations of the Synthesis, Stability, and Energetics of the Low-Temperature Oxygen Fluorides. I. The Dioxygen Fluorides | Office of Scientific and Technical Information The mass spectra of $\text{O}/\text{sub } 2/\text{F}/\text{sub } 2/$ and $\text{O}/\text{sub } 2/\text{F}$ are reported. Appearance potentials of the various ions in the spectra have been measured and these data have been used to discuss the ionization processes and the energetics of these species. The heat of formation of $\text{O}/\text{sub } 2/\text{F}/\text{sub } 2/$ has been determined to be 4.73 plus or minus 0.32 kcal/mole. The O-F bond energy in $\text{O}/\text{sub } 2/\text{F}$ is 11.2 kcal, whereas the first O-F bond energy in $\text{O}/\text{sub } 2/\text{F}/\text{sub } 2/$ is 18.0 kcal. (auth) ... The mass spectra of $\text{O}/\text{sub } 2/\text{F}/\text{sub } 2/$ and $\text{O}/\text{sub } 2/\text{F}$ are reported. Appearance potentials of the various ions in the spectra have been measured and these data have been used to discuss the ionization processes and the energetics of these species. The heat of formation of $\text{O}/\text{sub } 2/\text{F}/\text{sub } 2/$ has been determined to be 4.73 plus or minus 0.32 kcal/mole. The O-F bond energy in $\text{O}/\text{sub } 2/\text{F}$ is 11.2 kcal, whereas the first O-F bond energy in $\text{O}/\text{sub } 2/\text{F}/\text{sub } 2/$ is 18.0 kcal. (auth) [3](#)

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- MASS SPECTROMETRY. OXYGEN FLUORIDE. BOND ENERGY. HEAT OF FORMATION. IONIZATION POTENTIAL. [5](#) Distinguishing OF₂ from O₂F₂ Using Mass Spectrometry: A Comparative Guide

For researchers, scientists, and professionals in drug development, accurate identification of highly reactive fluorinated compounds is paramount. **Oxygen difluoride** (OF₂) and **dioxygen difluoride** (O₂F₂) are two such compounds that, while both composed of oxygen and fluorine, exhibit distinct properties and reactivity. Mass spectrometry offers a powerful analytical technique to differentiate between these two molecules. This guide provides a detailed comparison of their mass spectra, experimental considerations for their analysis, and the key distinguishing features.

Mass Spectral Data Comparison

The primary distinction between OF₂ and O₂F₂ in mass spectrometry lies in their molecular weights and fragmentation patterns. Electron ionization (EI) is the most common method for analyzing these volatile, reactive compounds. The high energy of electron impact (typically 70 eV) causes both ionization of the parent molecule and its fragmentation into smaller, characteristic ions.

Feature	Oxygen Difluoride (OF ₂)	Dioxygen Difluoride (O ₂ F ₂)
Molecular Weight	53.996 g/mol	69.995 g/mol
Molecular Ion (M ⁺)	m/z 54 (OF ₂ ⁺)	m/z 70 (O ₂ F ₂ ⁺)
Major Fragment Ions (m/z)	35 (OF ⁺), 19 (F ⁺), 16 (O ⁺)	51 (O ₂ F ⁺), 32 (O ₂ ⁺), 19 (F ⁺)
Base Peak (Most Abundant Ion)	m/z 35 (OF ⁺)	m/z 51 (O ₂ F ⁺)

Oxygen Difluoride (OF₂): The NIST WebBook provides a well-documented mass spectrum for OF₂. The molecular ion peak is observed at an m/z of 54, corresponding to the intact OF₂ molecule. The most abundant fragment ion (the base peak) is observed at m/z 35, which corresponds to the loss of one fluorine atom to form the OF⁺ cation. Other significant fragments include the fluorine cation (F⁺) at m/z 19 and the oxygen cation (O⁺) at m/z 16.

Dioxygen Difluoride (O₂F₂): The mass spectrum of O₂F₂ was reported by T. J. Malone and H. A. McGee. The molecular ion is observed at an m/z of 70. The base peak in the spectrum is at m/z 51, corresponding to the O₂F⁺ fragment. Other observed fragments include O₂⁺ at m/z 32 and F⁺ at m/z 19.

Distinguishing Features at a Glance

The key to distinguishing OF₂ from O₂F₂ lies in observing the molecular ion peak and the base peak.

- **Molecular Ion:** The presence of a peak at m/z 54 is indicative of OF₂, while a peak at m/z 70 points to the presence of O₂F₂.
- **Base Peak:** For OF₂, the most intense peak will be at m/z 35 (OF⁺). For O₂F₂, the base peak will be at m/z 51 (O₂F⁺).

Experimental Protocols

The analysis of highly reactive and thermally unstable compounds like OF₂ and O₂F₂ requires specialized experimental setups to ensure both safety and data quality.

Ionization Method: Electron Ionization (EI) at 70 eV is the standard method for generating the mass spectra of these compounds. This "hard" ionization technique provides reproducible fragmentation patterns that are crucial for structural identification.

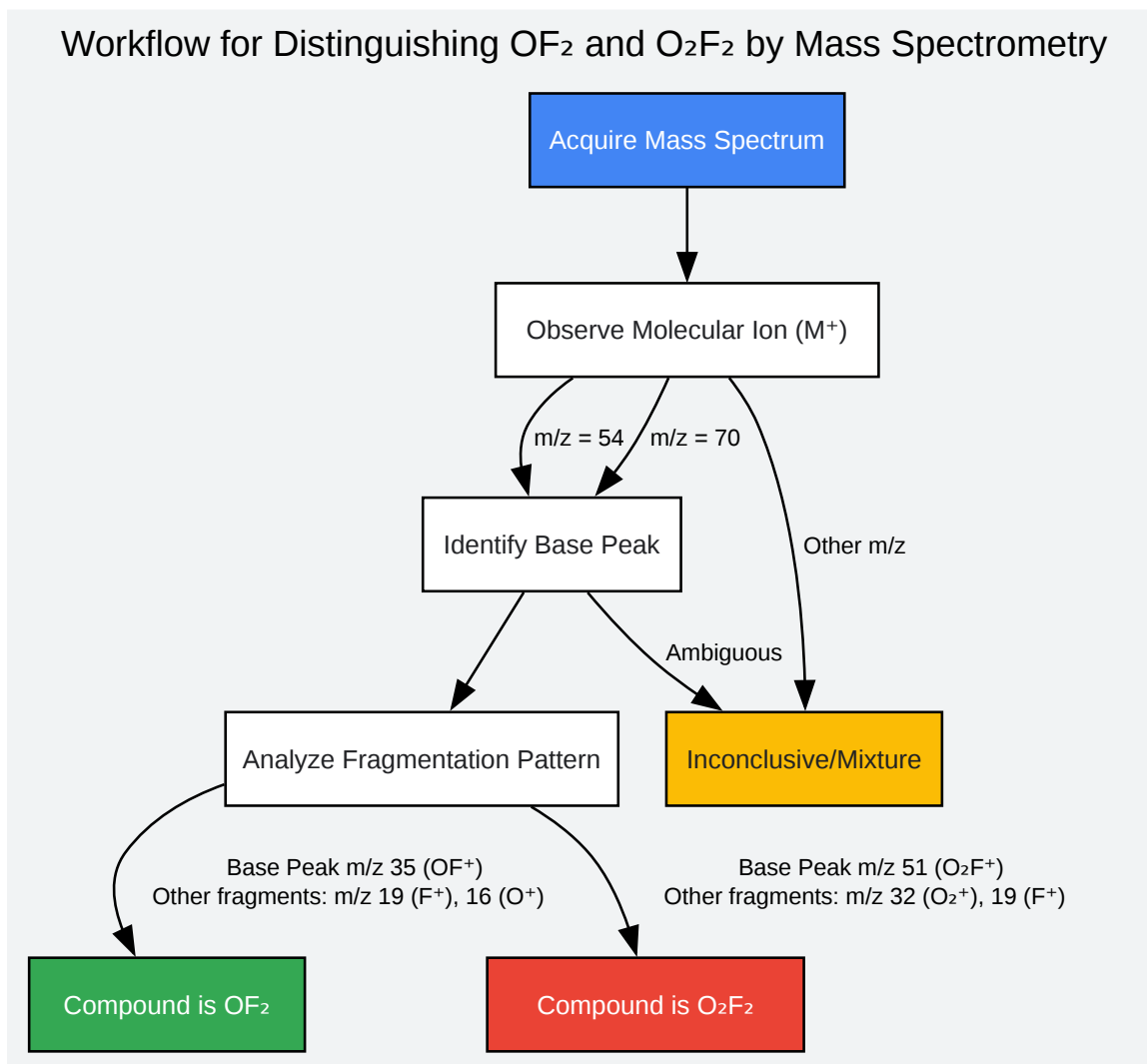
Sample Introduction: Due to the high reactivity and low thermal stability of O_2F_2 , a specialized inlet system is necessary. A refrigerated inlet system, as described by McGee, Malone, and Martin, is ideal. This setup allows the sample to be introduced into the ion source at very low temperatures, minimizing decomposition before ionization. For the more stable OF_2 , a standard gas inlet system can be used, although caution is still required due to its reactivity.

Instrumentation: A quadrupole or time-of-flight (TOF) mass analyzer is suitable for separating the resulting ions. High-resolution mass spectrometry can be employed to confirm the elemental composition of the observed ions.

Safety Precautions: Both OF_2 and O_2F_2 are powerful oxidizing and fluorinating agents. Extreme caution must be exercised when handling these compounds. All experiments should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves and safety glasses, must be worn. The mass spectrometer and inlet system should be constructed from materials resistant to fluorine and oxygen fluorides.

Logical Workflow for Identification

The following diagram illustrates the logical workflow for distinguishing between OF_2 and O_2F_2 based on their mass spectral data.

Workflow for Distinguishing OF₂ and O₂F₂ by Mass SpectrometryWorkflow for Distinguishing OF₂ and O₂F₂ by Mass Spectrometry

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Caption: Logical workflow for identifying OF₂ vs. O₂F₂ via mass spectrometry.

In conclusion, mass spectrometry provides a clear and definitive method for distinguishing between OF₂ and O₂F₂. By carefully examining the molecular ion and the characteristic fragmentation patterns, researchers can confidently identify these highly reactive and important fluorine compounds.

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